

Oral Administration of Prl-8-53 in Mice: Application Notes and Protocols

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Compound of Interest

Compound Name: Prl-8-53

Cat. No.: B179542

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Disclaimer

The following application notes and protocols are for research purposes only. **Prl-8-53** is a research chemical and is not approved for human consumption. All animal experiments should be conducted in accordance with institutional and national guidelines for the ethical treatment of animals.

Introduction

Prl-8-53 (methyl 3-((2-(benzyl(methyl)amino)ethyl)benzoate) is a synthetic nootropic compound that has garnered interest for its potential cognitive-enhancing effects. While a single human study in the 1970s suggested improvements in verbal memory, comprehensive preclinical data, particularly from oral administration studies in mice, is notably lacking in publicly available scientific literature. This document aims to consolidate the limited available data and provide detailed, generalized protocols to guide researchers in designing and conducting their own studies on the oral administration of **Prl-8-53** in mice.

The proposed mechanisms of action for **Prl-8-53**, though not definitively established, are thought to involve the modulation of cholinergic and dopaminergic systems, as well as potential inhibition of histone deacetylases (HDACs). These pathways are critical for learning and memory processes.

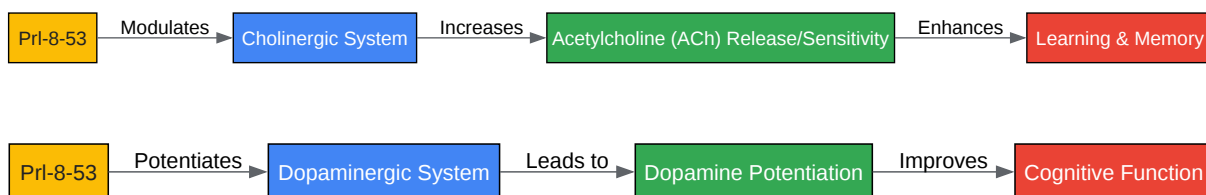
Quantitative Data Summary

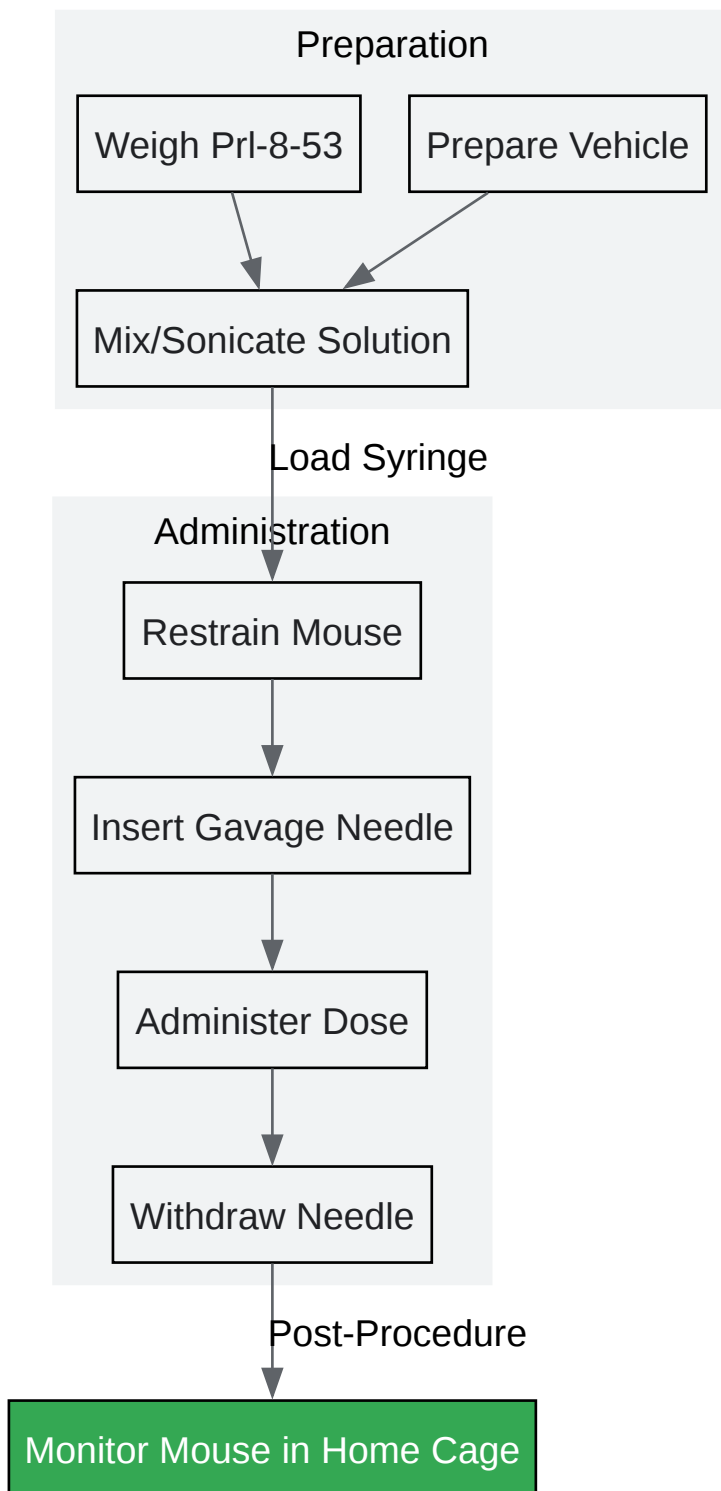
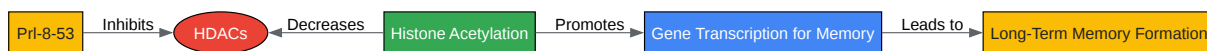
The available quantitative data for **Prl-8-53** administration in mice is primarily limited to toxicity studies. No peer-reviewed studies providing quantitative data on cognitive enhancement following oral administration in mice were identified.

Parameter	Value	Species	Administration Route	Source
Median Lethal Dose (LD50)	860 mg/kg	Mouse	Oral	[1][2]
Median Effective Dose (ED50) for motor activity reduction	160 mg/kg	Mouse	Oral	[1][2]

Proposed Signaling Pathways

The precise signaling pathways of **Prl-8-53** have not been fully elucidated. The following diagrams illustrate the hypothesized mechanisms based on available literature.





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References

- 1. PRL-8-53 - Wikipedia [en.wikipedia.org]
- 2. PRL-8-53: enhanced learning and subsequent retention in humans as a result of low oral doses of new psychotropic agent - PubMed [pubmed.ncbi.nlm.nih.gov]
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